

Technical Guide: Physical Properties of 3-Fluoro-4-methylbenzyl Alcohol

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Compound of Interest

Compound Name: 3-Fluoro-4-methylbenzyl alcohol

Cat. No.: B068981

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Introduction

3-Fluoro-4-methylbenzyl alcohol (CAS No: 192702-79-7) is a fluorinated aromatic alcohol of interest in medicinal chemistry and drug development. Its specific physical properties are crucial for its handling, formulation, and application in various research and development stages. This technical guide provides a comprehensive overview of the core physical properties of **3-Fluoro-4-methylbenzyl alcohol**, including detailed experimental protocols for their determination.

Chemical Structure

The molecular structure of **3-Fluoro-4-methylbenzyl alcohol** is fundamental to its physical and chemical behavior.

Caption: 2D Chemical Structure of **3-Fluoro-4-methylbenzyl alcohol**.

Core Physical Properties

The key physical properties of **3-Fluoro-4-methylbenzyl alcohol** are summarized in the table below for easy reference and comparison.

Property	Value
CAS Number	192702-79-7
Molecular Formula	C ₈ H ₉ FO
Molecular Weight	140.16 g/mol [1]
Physical Form	Solid[1]
Melting Point	33-36 °C[1]
Boiling Point	212.8 °C at 760 mmHg
Density	1.132 g/cm ³ [2]
Solubility	No specific experimental data is available. Based on its structure, which includes a polar alcohol group and a largely nonpolar fluorotoluene ring, it is predicted to have low solubility in water and good solubility in organic solvents like ethanol, methanol, and acetone.

Experimental Protocols

Detailed methodologies for the determination of the key physical properties are provided below. These protocols are standard procedures in organic chemistry laboratories.

Melting Point Determination (Capillary Method)

This method is used to determine the temperature range over which the solid-to-liquid phase transition occurs.



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Caption: Workflow for Melting Point Determination.

Protocol:

- **Sample Preparation:** A small amount of dry **3-Fluoro-4-methylbenzyl alcohol** is finely ground. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the solid into the closed end to a height of 2-3 mm.
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of a melting point apparatus.
- **Measurement:** The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
- **Observation and Recording:** The temperature at which the first droplet of liquid is observed is recorded as the onset of melting. The temperature at which the last solid crystal melts is recorded as the completion of melting. The range between these two temperatures is the melting point range.

Boiling Point Determination (Distillation Method)

This method is suitable for determining the boiling point of a liquid at atmospheric pressure. Since **3-Fluoro-4-methylbenzyl alcohol** is a solid at room temperature, it must first be melted.

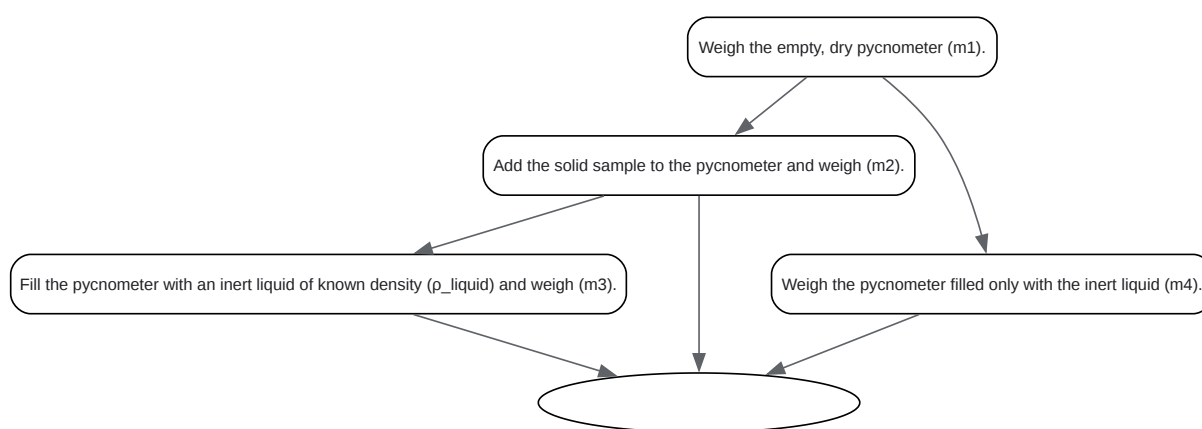
Protocol:

- **Apparatus Setup:** A distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- **Sample and Heating:** The melted **3-Fluoro-4-methylbenzyl alcohol** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling. The flask is heated gently.
- **Measurement:** As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature is recorded when it stabilizes, which indicates that the vapor is in equilibrium with the boiling liquid. This stable temperature is the boiling point.

- **Pressure Correction:** The atmospheric pressure is recorded, and the observed boiling point can be corrected to the standard pressure of 760 mmHg if necessary.

Density Determination (Pycnometer Method)

The density of a solid can be determined using a pycnometer and a liquid in which the solid is insoluble.



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Caption: Logical Flow for Density Determination.

Protocol:

- **Mass of Empty Pycnometer:** A clean, dry pycnometer (a small glass flask with a precise volume) is weighed (m_1).
- **Mass of Pycnometer with Sample:** A known mass of **3-Fluoro-4-methylbenzyl alcohol** is added to the pycnometer, and it is weighed again (m_2). The mass of the sample is ($m_2 - m_1$).
- **Mass with Sample and Liquid:** The pycnometer containing the sample is filled with a liquid of known density (ρ_{liquid}) in which the solid is insoluble. The pycnometer is then weighed

(m₃).

- Mass with Liquid Only: The pycnometer is emptied, cleaned, and filled with only the inert liquid and weighed (m₄).
- Calculation: The density of the solid (ρ_{solid}) is calculated using the following formula:
$$\rho_{\text{solid}} = [(m_2 - m_1) * \rho_{\text{liquid}}] / [(m_4 - m_1) - (m_3 - m_2)]$$

Solubility Determination

Qualitative solubility is determined by observing the dissolution of a small amount of the solute in a given solvent.

Protocol:

- Sample Preparation: A small, measured amount of **3-Fluoro-4-methylbenzyl alcohol** (e.g., 10 mg) is placed in a test tube.
- Solvent Addition: A small volume of the solvent to be tested (e.g., 1 mL of water, ethanol, acetone, etc.) is added to the test tube.
- Observation: The mixture is agitated (e.g., by vortexing) for a set period. The sample is visually inspected to determine if it has completely dissolved.
- Classification: The solubility is classified as "soluble," "sparingly soluble," or "insoluble" based on the observation. For quantitative solubility, a saturated solution is prepared, and the concentration of the dissolved solute is determined analytically (e.g., by HPLC or UV-Vis spectroscopy).

Conclusion

This technical guide provides essential physical property data for **3-Fluoro-4-methylbenzyl alcohol**, which is critical for its application in research and development. The provided experimental protocols offer standardized methods for the verification and determination of these properties in a laboratory setting. The combination of tabulated data and detailed methodologies aims to support the work of researchers, scientists, and drug development professionals.

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References

- 1. 3-Fluoro-4-methylbenzyl alcohol | 192702-79-7 [sigmaaldrich.com]
- 2. 3-Fluoro-4-Methylbenzyl Alcohol [myskinrecipes.com]
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